

Thifensulfuron's Safety Profile for Non-Target Organisms: A Comparative Analysis

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Compound of Interest

Compound Name: Thifensulfuron

Cat. No.: B1222996

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Thifensulfuron, a sulfonylurea herbicide, is widely utilized for post-emergence broadleaf weed control in various crops. Its mode of action involves the inhibition of the acetolactate synthase (ALS) enzyme, which is essential for the synthesis of branched-chain amino acids in plants. This pathway is absent in animals, contributing to its generally low direct toxicity to non-target fauna. This guide provides a comparative analysis of the safety profile of **thifensulfuron-methyl**, the active form of **thifensulfuron**, with other commonly used herbicides—metsulfuron-methyl, tribenuron-methyl, glyphosate, and 2,4-D—on key non-target organisms.

Comparative Ecotoxicity Data

The following tables summarize the acute and chronic toxicity of **thifensulfuron-methyl** and its alternatives to bees, earthworms, birds, and aquatic invertebrates. Data is presented as LD50/LC50 (the dose/concentration that is lethal to 50% of the test population) for acute toxicity and NOEC (No Observed Effect Concentration) for chronic toxicity.

Table 1: Acute and Chronic Toxicity to Bees (*Apis mellifera*)

Herbicide	Acute Contact LD50 (μ g/bee)	Toxicity Classification
Thifensulfuron-methyl	> 100	Practically Non-toxic
Metsulfuron-methyl	> 25[1]	Low Toxicity[1]
Tribenuron-methyl	> 9.1 (oral)	Moderate Toxicity
Glyphosate	> 100[2]	Practically Non-toxic[2]
2,4-D	Practically Non-toxic	Practically Non-toxic[3]

Table 2: Acute and Chronic Toxicity to Earthworms (*Eisenia fetida*)

Herbicide	Acute 14-day LC50 (mg/kg soil)	Chronic NOEC (mg/kg soil)
Thifensulfuron-methyl	> 1000	Not available
Metsulfuron-methyl	> 1000[1]	6[4]
Tribenuron-methyl	> 1000[5]	Not available
Glyphosate	276.4 (formulation)[6]	Not available
2,4-D	350 (dimethylamine salt)[1]	Not available

Table 3: Acute and Chronic Toxicity to Birds (Bobwhite Quail, unless specified)

Herbicide	Acute Oral LD50 (mg/kg bw)	Dietary 8-day LC50 (ppm)
Thifensulfuron-methyl	> 2250	> 5620
Metsulfuron-methyl	> 2510 (Mallard duck)[1]	> 5620[1]
Tribenuron-methyl	> 2250[5]	> 5620 (Mallard duck)[7]
Glyphosate	> 4640[8]	4640[8]
2,4-D	500 (dimethylamine salt)	> 5620

Table 4: Acute and Chronic Toxicity to Aquatic Invertebrates (*Daphnia magna*)

Herbicide	Acute 48-hour EC50 (mg/L)	Chronic 21-day NOEC (mg/L)
Thifensulfuron-methyl	> 1000	100
Metsulfuron-methyl	> 120[4]	0.5[4]
Tribenuron-methyl	894[5]	Not available
Glyphosate	1.4 - 7.2 (a.i.)	0.15[9]
2,4-D	Varies by form (slightly to highly toxic)	Not available

Experimental Protocols

The ecotoxicity data presented in this guide are primarily generated following standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across different studies and substances. Below are summaries of the key experimental protocols for the non-target organisms discussed.

Honey Bee Acute Contact Toxicity Test (OECD 213)

This test evaluates the acute contact toxicity of a substance to adult honey bees. A specified number of bees are anaesthetized with carbon dioxide and a precise dose of the test substance, dissolved in a suitable solvent, is applied to the dorsal thorax of each bee. The bees are then housed in cages with a sucrose solution and observed for mortality at 4, 24, and 48 hours. The LD50 is calculated from the observed mortality rates at different dose levels.

Earthworm Acute Toxicity Test (OECD 207)

This test determines the acute toxicity of substances to earthworms in an artificial soil substrate. The test substance is thoroughly mixed into the artificial soil at a range of concentrations. Adult earthworms (*Eisenia fetida*) are introduced into the prepared soil and maintained under controlled temperature and light conditions for 14 days. Mortality and sublethal effects, such as weight change, are assessed at 7 and 14 days. The LC50 is determined based on the mortality data.

Avian Dietary Toxicity Test (OECD 205)

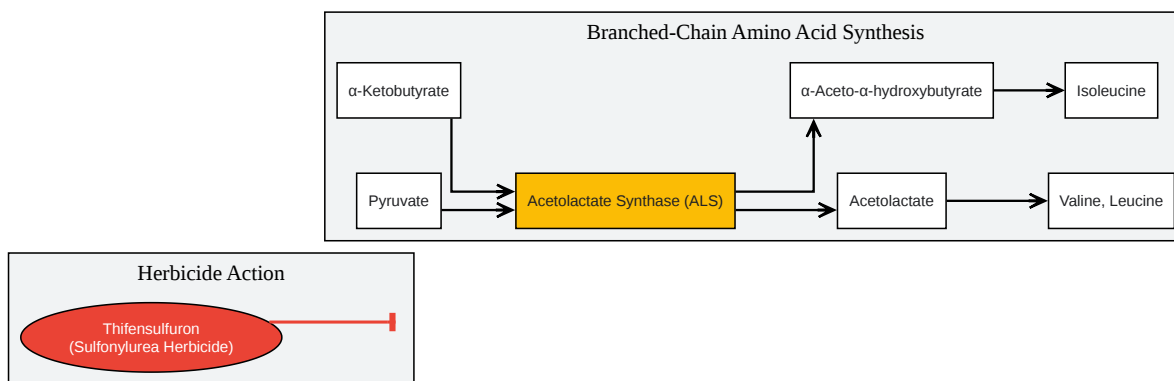
This test is designed to assess the toxicity of a substance when ingested by birds through their diet. Young birds, typically bobwhite quail or mallard ducks, are fed a diet containing the test substance at various concentrations for five days, followed by a three-day observation period on a normal diet. Mortality, clinical signs of toxicity, body weight, and food consumption are recorded daily. The LC50 is calculated based on the mortality observed during the entire 8-day period.

Daphnia magna Reproduction Test (OECD 211)

This chronic toxicity test evaluates the effects of a substance on the reproduction of the aquatic invertebrate *Daphnia magna*. Young female daphnids are exposed to a range of concentrations of the test substance in a semi-static or flow-through system for 21 days. The test endpoints include parental survival and the total number of live offspring produced per surviving parent. The No Observed Effect Concentration (NOEC) is the highest test concentration at which no statistically significant adverse effect on reproduction is observed compared to the control.

Visualizations

Signaling Pathway: Inhibition of Acetolactate Synthase (ALS)

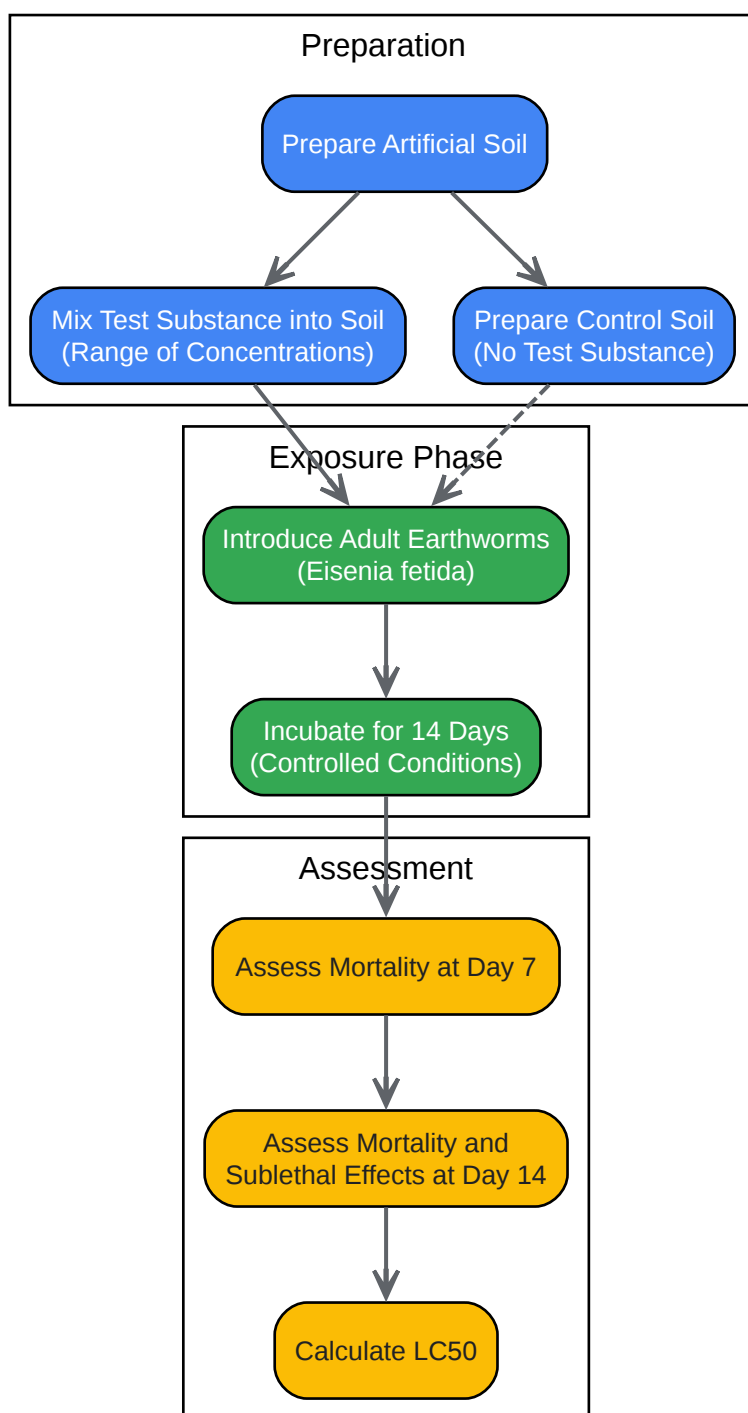


Mechanism of action of Thifensulfuron.

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Caption: Mechanism of action of **Thifensulfuron**.

Experimental Workflow: Earthworm Acute Toxicity Test (OECD 207)

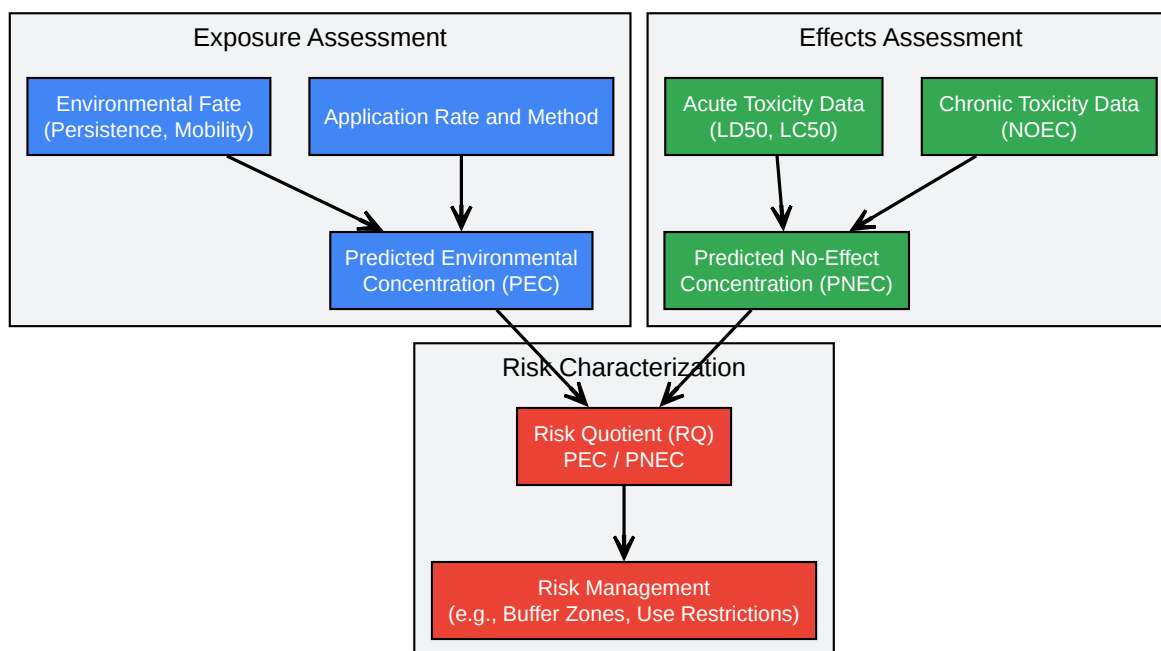


Workflow for OECD 207 Earthworm Acute Toxicity Test.

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Caption: Workflow for OECD 207 Earthworm Acute Toxicity Test.

Logical Relationship: Ecotoxicity Risk Assessment Framework



Framework for assessing the ecological risk of herbicides.

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Caption: Framework for assessing the ecological risk of herbicides.

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